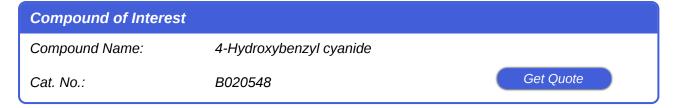


# Solubility Profile of 4-Hydroxybenzyl Cyanide in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Hydroxybenzyl cyanide** (also known as 4-Hydroxyphenylacetonitrile), a key intermediate in the synthesis of various pharmaceuticals and biologically active compounds. Understanding its solubility in different organic solvents is critical for its synthesis, purification, and formulation development.

## **Quantitative Solubility Data**

The quantitative solubility of **4-Hydroxybenzyl cyanide** has been determined in a limited number of solvent systems. The available data is summarized in the table below.

Solvent System	Solubility	Temperature	Citation
Dimethyl sulfoxide (DMSO)	100 mg/mL	Not Specified	[1][2][3][4]
10% DMSO in Corn Oil	≥ 2.5 mg/mL	Not Specified	[1]
10% DMSO in 90% (20% SBE-β-CD in saline)	≥ 2.5 mg/mL	Not Specified	[1]

## **Qualitative Solubility Information**



For many common organic solvents, only qualitative solubility data for **4-Hydroxybenzyl cyanide** is available. This information is summarized below.

Solvent	Solubility Description	Citation
Water	Slightly soluble	[5][6][7][8][9]
Chloroform	Soluble	[9][10]
Dichloromethane	Soluble	[10]
Ethyl Acetate	Soluble	[10]
Acetone	Soluble	[10]
Methanol	Slightly Soluble	[9][11]

## **Experimental Protocol for Solubility Determination**

The following is a general experimental protocol for determining the solubility of a solid organic compound like **4-Hydroxybenzyl cyanide**. This method is based on the principle of creating a saturated solution and then determining the concentration of the solute.

#### Materials:

- · 4-Hydroxybenzyl cyanide
- Selected organic solvent
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- · Volumetric flasks and pipettes



#### Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of 4-Hydroxybenzyl
  cyanide to a series of vials, each containing a known volume of the selected organic
  solvent. The amount of solid should be sufficient to ensure that saturation is reached and
  some undissolved solid remains.
- Equilibration: Seal the vials and place them in a constant temperature shaker or incubator. Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The temperature should be controlled and recorded.
- Phase Separation: After equilibration, centrifuge the vials at a high speed to separate the undissolved solid from the saturated solution.
- Sample Dilution: Carefully withdraw a known aliquot of the clear supernatant (the saturated solution) and dilute it with a suitable solvent to a concentration within the analytical range of the chosen analytical method.
- Quantification: Analyze the diluted samples using a calibrated HPLC or UV-Vis spectrophotometry method to determine the concentration of 4-Hydroxybenzyl cyanide.
- Calculation of Solubility: Calculate the solubility using the following formula:

Solubility (g/L) = (Concentration of diluted sample <math>(g/L)) x (Dilution factor)

## Synthesis Workflow of 4-Hydroxybenzyl Cyanide

The following diagram illustrates a common synthetic route for **4-Hydroxybenzyl cyanide**, starting from 2-(4-methoxyphenyl)acetonitrile. This workflow is crucial for understanding the context in which the solubility of the final product is important, particularly for purification steps like extraction and crystallization.



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#### Synthesis Workflow for 4-Hydroxybenzyl Cyanide

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### References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. CN103387519A Preparation method for 4-hydroxybenzyl cyanide Google Patents [patents.google.com]
- 6. 4-羟基苯基乙腈\_上海柏懿化工有限公司 [byichem.com]
- 7. 4-Hydroxyphenylacetonitrile | CAS#:14191-95-8 | Chemsrc [chemsrc.com]
- 8. echemi.com [echemi.com]
- 9. 4-Hydroxybenzyl cyanide | 14191-95-8 [chemicalbook.com]
- 10. 4-Hydroxyphenylacetonitrile | CAS:14191-95-8 | Manufacturer ChemFaces [chemfaces.com]
- 11. 4-Hydroxybenzyl Cyanide 14191-95-8 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- To cite this document: BenchChem. [Solubility Profile of 4-Hydroxybenzyl Cyanide in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b020548#solubility-of-4-hydroxybenzyl-cyanide-in-organic-solvents]

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